

Technical Guide: Safe Handling and Management of 2-Iodo-5-nitroaniline

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Compound of Interest

Compound Name: **2-Iodo-5-nitroaniline**

Cat. No.: **B1593984**

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This document provides a comprehensive technical overview of the safety protocols, handling procedures, and material safety data for **2-Iodo-5-nitroaniline** (CAS No. 5459-50-7). It is intended for researchers, chemists, and professionals in drug development and synthetic chemistry who may handle this compound. The information herein is synthesized from established safety data sheets and chemical literature to ensure a high standard of scientific integrity and operational safety.

Executive Summary: Hazard Profile and Core Precautions

2-Iodo-5-nitroaniline is an aromatic amine and a nitro compound, a class of chemicals that warrants careful handling due to potential toxicity. While comprehensive toxicological data for this specific isomer is limited, available information and data from structurally similar compounds indicate it should be treated as a hazardous substance. The primary risks are associated with irritation to the skin, eyes, and respiratory system.^[1] Structurally related nitroanilines are known to be toxic if swallowed, inhaled, or absorbed through the skin, with potential to cause damage to organs, particularly the blood, through prolonged or repeated exposure.^{[2][3][4]} Therefore, a conservative approach to safety is paramount. All operations should be conducted under the assumption that the compound is toxic and irritant, mandating the use of stringent engineering controls and appropriate personal protective equipment (PPE).

Physicochemical and Structural Properties

Understanding the physical and chemical properties of **2-Iodo-5-nitroaniline** is fundamental to its safe handling and use in experimental design. The molecule features a benzene ring substituted with an amino group (-NH₂), an iodine atom (-I), and a nitro group (-NO₂).^[5] This substitution pattern, particularly the presence of electron-withdrawing iodo and nitro groups, influences the compound's reactivity and physical characteristics.^[5]

Property	Value	Source(s)
Chemical Formula	C ₆ H ₅ IN ₂ O ₂	[5][6]
Molecular Weight	264.02 g/mol	[5][7]
CAS Number	5459-50-7	[6][8][9]
Appearance	Solid (often crystalline)	[1][8]
Boiling Point	363.1 °C at 760 mmHg	[5][6]
Density	2.101 g/cm ³	[5][6]
Flash Point	173.4 °C	[5][6]
Storage Temperature	2-8°C, protected from light, sealed in dry conditions	[1]

Hazard Identification and GHS Classification

Based on available data, **2-Iodo-5-nitroaniline** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Signal Word: Warning^[1]
- Pictogram: GHS07 (Exclamation Mark)^[1]
- Hazard Statements:
 - H315: Causes skin irritation.^[1]
 - H319: Causes serious eye irritation.^[1]

- H335: May cause respiratory irritation.[1]

Expert Analysis: The causality behind these classifications lies in the chemical nature of aromatic amines and nitro compounds. The aniline moiety can be readily absorbed and may cause skin sensitization or irritation. The nitro group contributes to the compound's reactivity and potential for irritation. While the acute toxicity for this specific isomer is not fully characterized, related compounds like 2-nitroaniline are classified as acutely toxic (Category 3) via oral, dermal, and inhalation routes.[2][3] Therefore, it is critical to assume a higher level of toxicity and prevent all direct contact and aerosol generation.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory. This begins with engineering controls, supplemented by rigorous adherence to PPE protocols.

Engineering Controls:

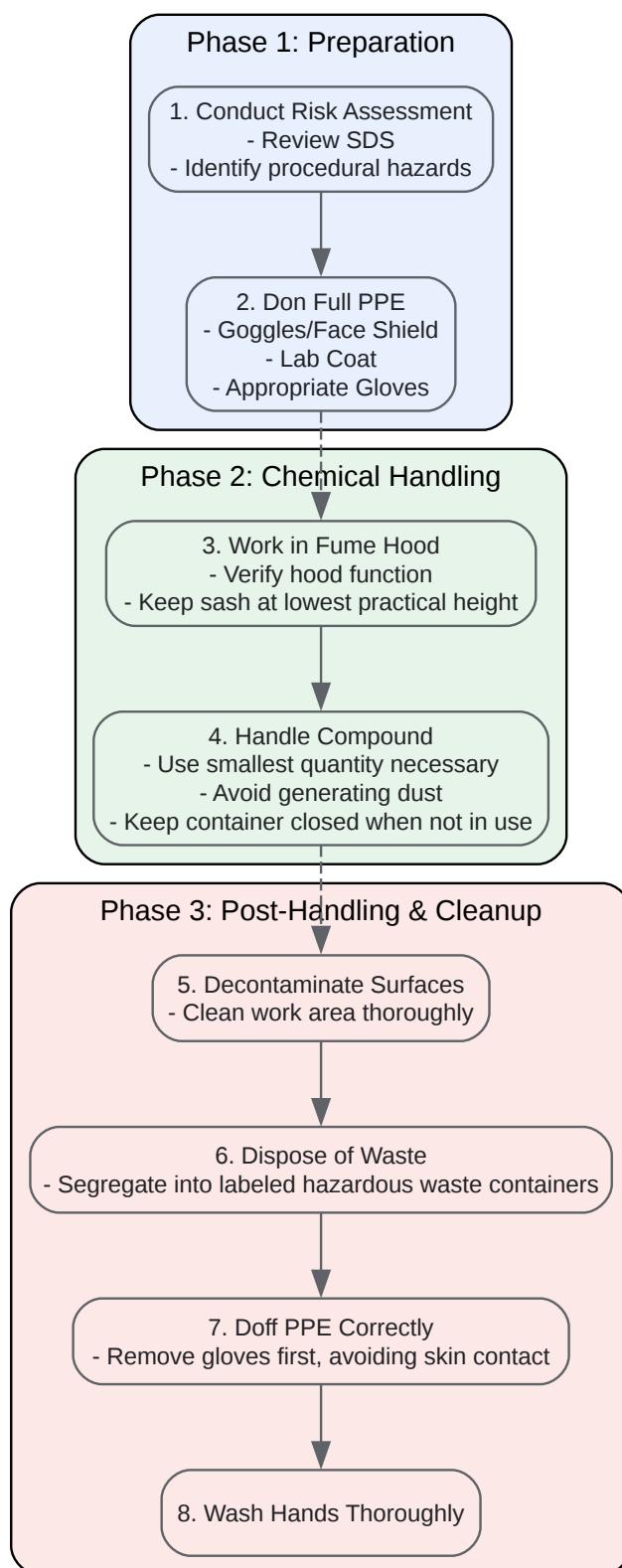
- All handling of solid **2-Iodo-5-nitroaniline** and its solutions must be conducted in a properly functioning chemical fume hood to control airborne concentrations.[2][10][11]
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.

Personal Protective Equipment (PPE): The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.

Protection Type	Specification	Rationale and Standards
Eye/Face	Tightly fitting chemical safety goggles. A face shield should be worn over goggles if there is a splash hazard.	Prevents contact from splashes and airborne dust particles. Conforms to standards like EN 166 (EU) or OSHA 29 CFR 1910.133 (US). [11] [12]
Skin/Body	Chemical-resistant lab coat. Impervious protective clothing may be required for larger quantities or spill cleanup.	Provides a barrier against skin contact. [10] [12]
Hand	Chemical-resistant gloves (e.g., Nitrile). Glove thickness and material should be chosen based on the solvent used and duration of contact.	Prevents dermal absorption, a primary exposure route. Always check manufacturer data for breakthrough times. Change gloves immediately if contaminated. [10] [11]
Respiratory	Not typically required if work is performed within a certified chemical fume hood. If weighing outside of a containment system, a NIOSH-approved respirator with a particulate filter is necessary.	Prevents inhalation of dust, which can cause respiratory irritation and systemic toxicity. [10] [11]

Standard Operating Procedure: Safe Handling Workflow

Adherence to a systematic workflow is crucial for minimizing exposure risk. The following protocol outlines the essential steps for handling **2-Iodo-5-nitroaniline** in a laboratory setting.



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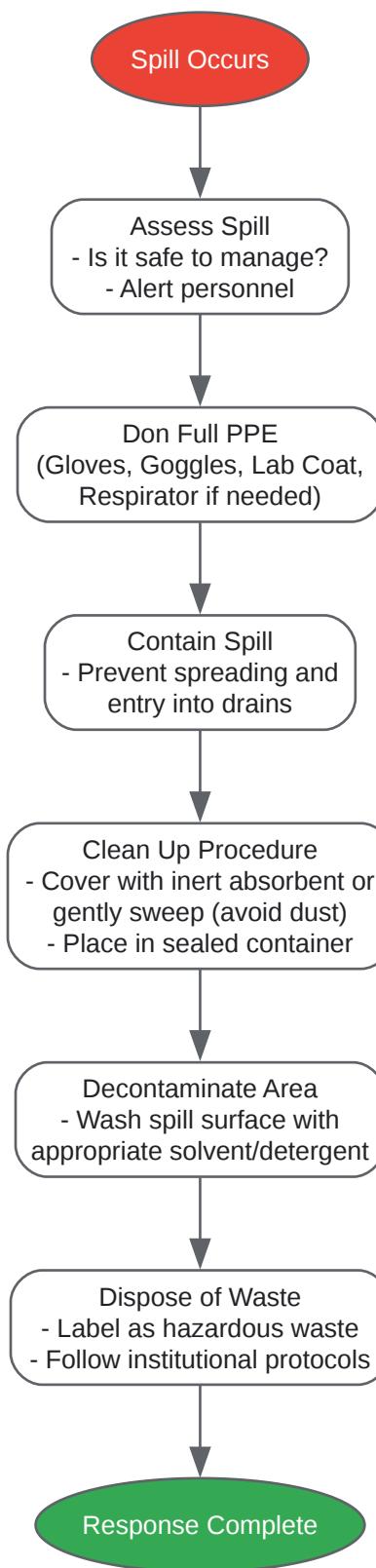
Caption: A generalized workflow for safely handling potent chemical compounds.

Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

This protocol is a self-validating system; if an exposure occurs, it necessitates immediate medical evaluation regardless of apparent symptom severity.

- Inhalation: Immediately move the exposed person to fresh air.[12][13] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[12][13] Seek immediate medical attention.[2][14]
- Skin Contact: Immediately remove all contaminated clothing.[2][3] Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[12][13] Seek immediate medical attention.[2][14]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[10][12][13] Remove contact lenses if present and easy to do.[12] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[12] Rinse the mouth thoroughly with water.[2] Never give anything by mouth to an unconscious person.[12] Call a Poison Control Center or doctor immediately.[2][14]



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Caption: A systematic workflow for responding to a chemical spill.

Detailed Spill Protocol:

- Evacuate and Alert: Evacuate non-essential personnel from the immediate area.[2] Alert colleagues and the laboratory supervisor.
- Protect Yourself: Don appropriate PPE, including respiratory protection if dust is present or the spill is large.[2][15]
- Containment: Prevent the spill from spreading or entering drains.[10][12]
- Cleanup: For solid spills, avoid creating dust.[10] If appropriate, gently moisten the material with an inert liquid before carefully sweeping it up.[16] Place all contaminated material into a clearly labeled, sealable container for hazardous waste.[10][14]
- Decontamination: Clean the spill area thoroughly with soap and water or another appropriate cleaning agent.[16]
- Disposal: All cleanup materials and contaminated PPE must be disposed of as hazardous waste according to institutional and local regulations.[2][12]

Fire and Explosion Hazard Data

- Flammability: The compound is combustible, but not highly flammable.[16][17]
- Explosion Hazard: Finely dispersed dust can form explosive mixtures in the air.[17]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[12][18]
- Hazardous Combustion Products: Thermal decomposition may produce toxic and corrosive fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[18]
- Advice for Firefighters: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[2][12][18] Combat the fire from a sheltered position and cool any exposed containers with water spray.[10][17]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area designated for hazardous materials.[3][10][12] Keep containers tightly closed and sealed.[2][3] The substance should be stored locked up and protected from light.[1][2] Store away from incompatible materials such as strong acids and strong oxidizing agents.[14][17][19]
- Disposal: Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[2] Do not mix with other waste.[2] Dispose of the substance and its container at an approved hazardous waste treatment facility.[12][14]

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